

# Phenelzine research chemical handling storage protocol

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## Compound Focus: Phenelzine Sulfate

CAS No.: 156-51-4

Cat. No.: S539391

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## Phenelzine: Chemical and Hazard Profile

The table below summarizes the fundamental chemical and hazard information for phenelzine, which forms the basis for safe handling practices.

Property	Description
IUPAC Name	2-phenylethylhydrazine [1]
CAS Registry Number	51-71-8 [1]
Drug Class	Monoamine Oxidase Inhibitor (MAOI) [2] [3]
Molecular Structure	Hydrazine derivative [1] [2] [3]

| **Primary Hazards** | • **Tyramine Reaction:** Risk of hypertensive crisis when combined with sympathomimetic substances or high-tyramine foods [2] [3]. • **Serotonin Syndrome:** Can occur if combined with other serotonergic agents [2] [3]. • **Other Clinical Side Effects:** Drowsiness, dizziness, orthostatic hypotension, weight gain, sexual dysfunction [2]. |

## Handling, Storage, and Safety Protocols

For a research setting, standard safe handling practices for volatile or hazardous chemicals should be applied rigorously, as specific laboratory protocols for phenelzine were not identified in the search results.

- **Personal Protective Equipment (PPE):** When handling the chemical, minimum PPE should include **appropriate gloves, safety goggles or a face shield**, and a **long-sleeved lab coat** to prevent skin contact and inhalation [4].
- **Handling Practices:** Perform all manipulations in a **well-ventilated area**, preferably a **chemical fume hood**. Use dedicated equipment for transfers and ensure all containers are clearly and accurately labeled [4].
- **Storage Conditions:** Store in a **cool, dry, well-ventilated place**, protected from light [2] [4]. Containers should be tightly sealed. It is critical to **segregate phenelzine from incompatible materials**, particularly sympathomimetics and serotonergic drugs, to prevent dangerous reactions [2] [3].
- **Emergency Preparedness:** Laboratories should have specific spill response procedures and first aid measures in place. General first aid for chemical exposure includes flushing eyes with water for 15 minutes and washing affected skin thoroughly [4].

## Key Experimental Considerations

- **Metabolites and Mechanisms:** Be aware that phenelzine is metabolized to  **$\beta$ -phenylethylidenehydrazine (PEH)**, which is also biologically active and contributes to effects like GABA elevation and reactive aldehyde sequestration [5].
- **Neuroprotective Research:** Current research extends beyond its antidepressant use, investigating phenelzine's neuroprotective properties in models of stroke, traumatic brain injury, and multiple sclerosis [5] [2]. These effects are linked to mechanisms such as GABA transaminase inhibition and primary amine oxidase (PrAO) inhibition [5].

## Important Safety and Regulatory Notes

- **Dietary and Drug Interactions:** The well-documented **tyramine reaction** is a severe safety concern in clinical use [6] [2] [3]. In a research context, this underscores the compound's high reactivity and potential for adverse interactions.
- **Regulatory Guidelines:** Adhere to general laboratory safety standards from **OSHA** for chemical handling and the **EPA** for environmental emission controls of volatile substances [4].

## Experimental Workflow for Neuroprotection Studies

For research investigating the neuroprotective mechanisms of phenelzine, the following conceptual workflow outlines key experimental stages and assessments.

## Critical Information Gaps and Next Steps

It is crucial to recognize that the search results did not yield a specific, ready-to-use material safety data sheet (MSDS/SDS) or laboratory handling guide for phenelzine as a pure chemical.

- **Consult Official SDS:** You must obtain the **Safety Data Sheet (SDS) from a certified chemical supplier** (e.g., MilliporeSigma, Thermo Fisher Scientific) before handling phenelzine. The SDS contains legally mandated and detailed information on hazards, personal protective equipment, handling, storage, and first aid.
- **Institutional Protocols:** Always adhere to your institution's **Environmental Health and Safety (EHS)** protocols for working with hazardous and volatile chemicals.

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## References

1. [sciencedirect.com/topics/ chemistry / phenelzine](https://www.sciencedirect.com/topics/chemistry/phenelzine) [sciencedirect.com]
2. Phenelzine - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
3. Phenelzine: Package Insert / Prescribing Information [drugs.com]
4. Safe Handling and Storage of Volatile Chemicals : The Complete... [editverse.com]
5. Overview of the Neuroprotective Effects of the MAO-Inhibiting... [link.springer.com]
6. Phenelzine (oral route) - Side effects & dosage [mayoclinic.org]

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